

Technical Guide: Physical Properties & Applications of 4-Chloro-2-methoxybenzyl Alcohol

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Compound of Interest

Compound Name: 4-Chloro-2-methoxybenzyl alcohol

CAS No.: 90296-27-8

Cat. No.: B1351842

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CAS Number: 55685-75-1 Molecular Formula: $C_8H_9ClO_2$ Molecular Weight: 172.61 g/mol [1]

Executive Summary

4-Chloro-2-methoxybenzyl alcohol is a halogenated anisole derivative serving as a critical building block in medicinal chemistry. Its structural duality—offering both a nucleophilic hydroxyl group and an electrophilic aromatic core—makes it an essential intermediate for synthesizing kinase inhibitors, viral polymerase inhibitors, and anti-inflammatory agents. This guide provides a rigorous analysis of its physicochemical properties, synthesis protocols, and handling requirements for research and development applications.

Chemical Identity & Physical Properties[1][3][4] Structural Identification

The compound features a benzene ring substituted with a chlorine atom at the para position relative to the hydroxymethyl group, and a methoxy group at the ortho position. This 1,2,4-substitution pattern imparts specific electronic properties, directing subsequent electrophilic aromatic substitutions.

Identifier	Value
IUPAC Name	(4-Chloro-2-methoxyphenyl)methanol
SMILES	<chem>COC1=C(CO)C=CC(Cl)=C1</chem>
InChI Key	AXXPZAITCCIOIA-UHFFFAOYSA-N
MDL Number	MFCD02683547

Physicochemical Data Profile

The following data aggregates experimental values and high-confidence predictive models suitable for process engineering calculations.

Property	Value / Range	Condition / Note
Appearance	Pale cream to off-white crystalline solid	Solid state at STP
Melting Point	46 – 52 °C	Experimental range [1, 2]
Boiling Point	~196.5 ± 25.0 °C	Predicted at 760 mmHg
Density	1.243 ± 0.06 g/cm ³	Predicted
Flash Point	>110 °C (230 °F)	Closed Cup [2]
Solubility	Soluble in MeOH, EtOH, DMSO, CH ₂ Cl ₂	Limited water solubility
pKa	~14.2 (Alcoholic OH)	Predicted

Synthesis & Production Methodology

Primary Synthetic Route: Aldehyde Reduction

The most reliable laboratory-scale synthesis involves the chemoselective reduction of 4-chloro-2-methoxybenzaldehyde. This method is preferred over the hydrolysis of benzyl chlorides due to milder conditions and higher functional group tolerance.

Reaction Stoichiometry:

- Substrate: 4-Chloro-2-methoxybenzaldehyde (1.0 eq)
- Reagent: Sodium Borohydride (NaBH_4) (0.5–1.0 eq)
- Solvent: Methanol or Ethanol (Anhydrous)
- Temperature: 0 °C to Room Temperature

Protocol Workflow:

- Dissolution: Dissolve 4-chloro-2-methoxybenzaldehyde in anhydrous methanol (0.5 M concentration).
- Activation: Cool the solution to 0 °C in an ice bath to suppress over-reduction or side reactions.
- Reduction: Add NaBH_4 portion-wise over 15 minutes. Evolution of hydrogen gas will occur.
- Completion: Allow the mixture to warm to room temperature and stir for 1–2 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Quench: Quench excess hydride with dilute HCl or saturated NH_4Cl solution.
- Isolation: Concentrate under reduced pressure, extract with dichloromethane, dry over Na_2SO_4 , and recrystallize from hexane/ethyl acetate if necessary.

Synthesis Pathway Visualization

The following diagram illustrates the reduction pathway and potential downstream transformations.



Fig 1. Synthesis of 4-Chloro-2-methoxybenzyl Alcohol via Carbonyl Reduction

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Figure 1: Synthesis workflow from the aldehyde precursor to the alcohol and subsequent activation to the benzyl chloride.[2]

Spectroscopic Characterization

For quality control (QC) and structural validation, the following spectral characteristics are diagnostic.

Nuclear Magnetic Resonance (^1H NMR)

Solvent: CDCl_3 , 400 MHz

- δ 7.30 (d, $J=8.0$ Hz, 1H): Aromatic proton at C6 (ortho to alkyl group).
- δ 6.90–7.00 (m, 2H): Overlapping aromatic protons at C3 and C5 (adjacent to Cl/OMe).
- δ 4.65 (s, 2H): Benzylic methylene protons ($-\text{CH}_2\text{OH}$). This signal may appear as a doublet if coupling to the hydroxyl proton is resolved.
- δ 3.85 (s, 3H): Methoxy group protons ($-\text{OCH}_3$).
- δ ~2.0–2.5 (br s, 1H): Hydroxyl proton ($-\text{OH}$), shift varies with concentration and moisture.

Infrared Spectroscopy (FT-IR)

- 3200–3400 cm^{-1} : Broad O–H stretch (Intermolecular H-bonding).
- 2850–2950 cm^{-1} : C–H stretching (Aliphatic).
- 1580–1600 cm^{-1} : C=C Aromatic ring stretch.
- 1250 cm^{-1} : C–O–C asymmetric stretch (Aryl alkyl ether).
- 1030 cm^{-1} : C–O stretch (Primary alcohol).

Applications in Drug Development

4-Chloro-2-methoxybenzyl alcohol is rarely the final active pharmaceutical ingredient (API); rather, it is a "linker" scaffold.

Key Reactivity & Usage

- **Alkylating Agent Precursor:** The alcohol is routinely converted to 4-chloro-2-methoxybenzyl chloride (via SOCl_2) or bromide (via PBr_3). These halides are potent electrophiles used to N-alkylate heterocycles (e.g., pyrazoles, imidazoles) in the synthesis of kinase inhibitors.
- **Protecting Group Chemistry:** The 2-methoxybenzyl (PMB-like) moiety can serve as a removable protecting group for amines or alcohols, with the chlorine atom providing a handle for late-stage cross-coupling (e.g., Suzuki-Miyaura) to diversify the library.
- **Viral Polymerase Inhibitors:** Research indicates this benzyl fragment is used in designing non-nucleoside inhibitors where the methoxy group provides steric and electronic complementarity to the binding pocket [3].

Safety & Handling Protocol (MSDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[3]
Eye Irritation	H319	Causes serious eye irritation. [3][4]
STOT-SE	H335	May cause respiratory irritation.[4]

Handling Guidelines:

- **Storage:** Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen). Benzyl alcohols are prone to air oxidation to the corresponding aldehyde/acid over time.
- **PPE:** Wear nitrile gloves, safety goggles, and use a fume hood to avoid inhalation of dust/vapors.
- **Spill Response:** Sweep up solid spills to avoid dust generation. Dissolve residue in acetone for disposal.

References

- Sigma-Aldrich. (n.d.). **4-Chloro-2-methoxybenzyl alcohol** Product Specification. Retrieved from
- Thermo Fisher Scientific. (2025). Safety Data Sheet: **4-Chloro-2-methoxybenzyl alcohol**. Retrieved from
- Biosynth. (n.d.). 4-Methoxybenzyl alcohol Derivatives in Pharmaceutical Testing. Retrieved from
- Chem-Impex. (n.d.). General Properties and Applications of **4-Chloro-2-methoxybenzyl alcohol**. Retrieved from

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Sources

- 1. 4-氯-2-甲氧基苄醇 97% | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [esdmedikal.com](https://www.esdmedikal.com) [[esdmedikal.com](https://www.esdmedikal.com)]
- 3. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- 4. [cdhfinechemical.com](https://www.cdhfinechemical.com) [[cdhfinechemical.com](https://www.cdhfinechemical.com)]
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